

Proper Disposal of 2-Nonadecanone: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 2-Nonadecanone

Cat. No.: B165413

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Effective management and disposal of chemical waste are paramount for ensuring laboratory safety and environmental protection. For researchers, scientists, and drug development professionals handling **2-Nonadecanone**, a comprehensive understanding of the correct disposal procedures is essential. This guide provides detailed, step-by-step instructions for the safe and compliant disposal of **2-Nonadecanone**, aligning with general laboratory safety protocols and regulatory requirements.

Immediate Safety and Handling Precautions

While specific hazard data for **2-Nonadecanone** is not extensively detailed in all safety data sheets, it is prudent to handle it with care, following standard laboratory safety procedures.^[1] ^[2] As a ketone, it should be treated as a potentially flammable and hazardous substance.^[3] Always wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, when handling this chemical. Work in a well-ventilated area, preferably under a fume hood.

Step-by-Step Disposal Procedure

The disposal of **2-Nonadecanone** must adhere to institutional and regulatory guidelines for hazardous waste.^[4]^[5]^[6] Never dispose of **2-Nonadecanone** down the drain or in regular trash.^[4]^[7]

- Waste Identification and Classification:

- Classify **2-Nonadecanone** waste as hazardous chemical waste. Due to its nature as a ketone, it may be categorized as flammable.[3][8]
- Do not mix **2-Nonadecanone** waste with other incompatible waste streams.[9][10][11] It is crucial to segregate halogenated and non-halogenated solvents.[10]
- Container Selection and Labeling:
 - Use a designated, leak-proof, and chemically compatible container for collecting **2-Nonadecanone** waste.[5][8][9] The original container, if in good condition, is often a suitable choice.[4]
 - Clearly label the waste container with the words "Hazardous Waste," the full chemical name "**2-Nonadecanone**," and the approximate concentration and quantity.[6][8][11] The label should be securely affixed and legible.
- Waste Accumulation and Storage:
 - Store the sealed waste container in a designated satellite accumulation area (SAA) within the laboratory.[6][7]
 - The SAA should be located away from heat sources, sparks, and general foot traffic.[6]
 - Ensure secondary containment, such as a spill tray, is used to prevent environmental contamination in case of a leak.[5][9]
 - Keep the waste container closed at all times, except when adding waste.[4][11]
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office or the designated hazardous waste management personnel to schedule a pickup for the **2-Nonadecanone** waste.[4]
 - Provide them with accurate information about the waste, as indicated on the label.
- Spill Management:

- In the event of a spill, immediately alert personnel in the area.
- Contain the spill using appropriate absorbent materials.
- All materials used for spill cleanup must also be treated as hazardous waste and disposed of in the same manner as the original chemical.[\[4\]](#)
- For large or unmanageable spills, evacuate the area and contact your institution's emergency response team.[\[4\]](#)

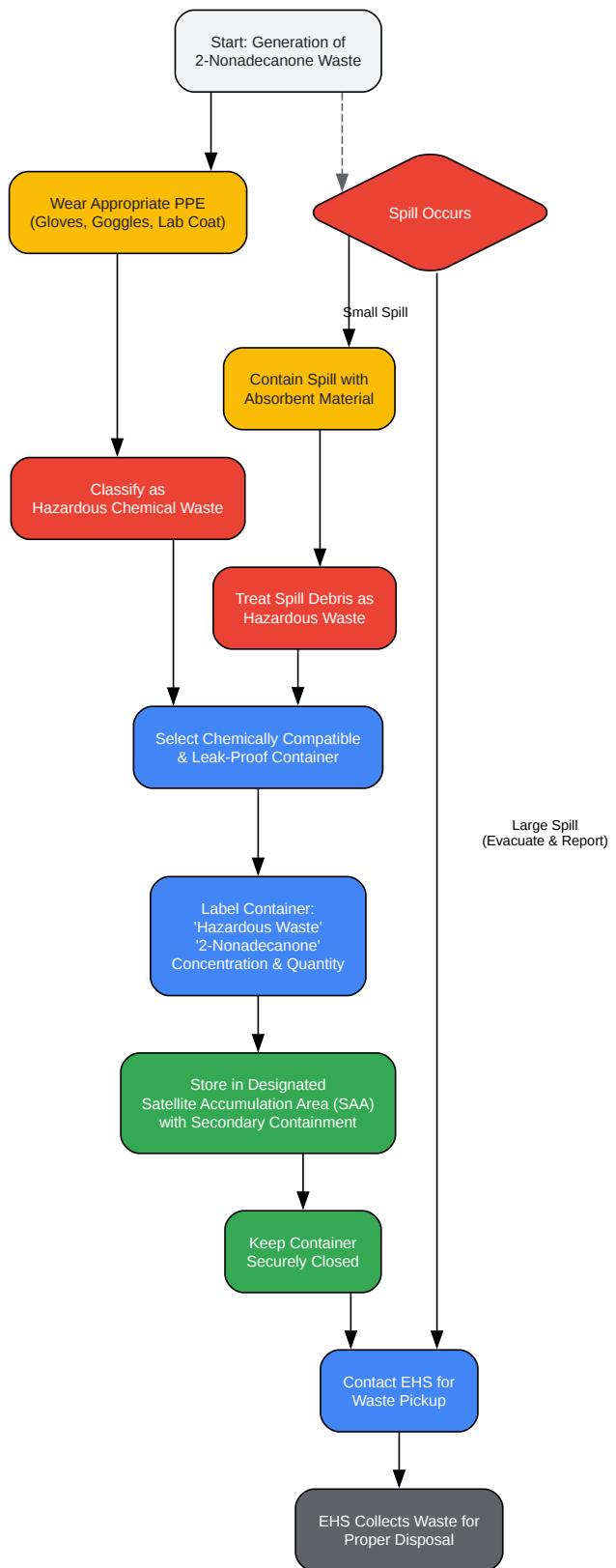
Quantitative Data for 2-Nonadecanone

The following table summarizes key physical and chemical properties of **2-Nonadecanone**, which are important for its safe handling and disposal.

Property	Value	Source
Molecular Formula	C ₁₉ H ₃₈ O	[1] [12] [13]
Molecular Weight	282.5 g/mol	[12]
Appearance	Fine white plates	[1] [2]
Melting Point	57.0 °C	[2]
Boiling Point	343.0 to 344.0 °C (estimated)	[2]
Flash Point	73.9 °C (165.0 °F) (estimated)	[2]
Water Solubility	0.004793 mg/L at 25 °C (estimated)	[2]
Solubility	Soluble in alcohol	[2]

Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **2-Nonadecanone** waste in a laboratory setting.

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Caption: Workflow for the safe disposal of **2-Nonadecanone** waste.

By adhering to these procedures, laboratory personnel can ensure the safe and environmentally responsible disposal of **2-Nonadecanone**, thereby minimizing risks and maintaining a compliant laboratory environment.

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